

Application Notes and Protocols for Preparing CB-5339 Stock Solution

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Compound of Interest

Compound Name: CB-5339
Cat. No.: B10854490

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Introduction

CB-5339 is a potent, selective, and orally bioavailable second-generation inhibitor of the AAA+ ATPase Valosin-Containing Protein (VCP), also known as p97. With an IC₅₀ value as low as 9 nM, **CB-5339** is a critical tool in cancer research. VCP/p97 plays a crucial role in cellular protein homeostasis, including processes like the ubiquitin-proteasome system (UPS), endoplasmic reticulum-associated degradation (ERAD), and the DNA damage response (DDR). By inhibiting the D2 ATPase domain of p97, **CB-5339** disrupts these pathways, leading to an accumulation of poly-ubiquitinated proteins and severe proteotoxic stress. This triggers the Unfolded Protein Response (UPR) and ultimately results in apoptosis, making it a promising therapeutic agent against various cancers, particularly hematological malignancies like Acute Myeloid Leukemia (AML).

These application notes provide a detailed protocol for the preparation of **CB-5339** stock solutions for use in in vitro cell culture experiments.

Physicochemical and Solubility Data

Proper preparation of **CB-5339** solutions is critical for experimental reproducibility. The following tables summarize key quantitative data for **CB-5339**.

Table 1: Physicochemical Properties of **CB-5339**

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₄ N ₆ O	
Molecular Weight	412.49 g/mol	
CAS Number	1863952-15-1	
Target	p97/VCP	
IC ₅₀	<30 nM	

Table 2: Solubility of **CB-5339**

Solvent	Concentration	Notes	Reference
DMSO	≥ 100 mg/mL (242.43 mM)	May require ultrasonication and warming to 80°C for complete dissolution. Use fresh, anhydrous DMSO as moisture can reduce solubility.	
Water	Insoluble		
Ethanol	Insoluble		

Table 3: Storage and Stability of **CB-5339**

Form	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	
Stock Solution in DMSO	-80°C	6 months - 1 year	
Stock Solution in DMSO	-20°C	1 month	

Experimental Protocols

Protocol 1: Preparation of a 100 mM CB-5339 Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution in DMSO.

Materials:

- **CB-5339** powder (CAS: 1863952-15-1)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or clear vial wrapped in foil
- Sterile, polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile, low-retention tips
- Analytical balance within a chemical fume hood
- Vortex mixer
- Water bath or heat block (set to 37°C or 80°C)
- Sonicator (optional, but recommended)

Procedure:

- Safety First: Handle **CB-5339** powder in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Weighing: Tare a sterile amber vial on the analytical balance. Carefully weigh the desired amount of **CB-5339** powder. For example, weigh 5 mg of the compound.
- Calculation: Calculate the volume of DMSO required to achieve a 100 mM concentration.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - Example for 5 mg:
 - Mass = 0.005 g
 - Molecular Weight = 412.49 g/mol
 - Concentration = 0.1 mol/L
 - $\text{Volume (L)} = 0.005 / (412.49 * 0.1) = 0.0001212 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 121.2 \mu\text{L}$
- Dissolution: Add the calculated volume of sterile DMSO to the vial containing the **CB-5339** powder.
- Solubilization: Cap the vial tightly and vortex thoroughly for 2-3 minutes. If the compound does not fully dissolve, proceed with the following steps.
 - Warm the solution in a 37°C water bath for 10-15 minutes, vortexing intermittently.
 - For difficult-to-dissolve batches, brief warming to 80°C and/or sonication may be necessary to achieve a clear solution.
 - Crucially, ensure all precipitate has completely dissolved before use.

- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller volumes in sterile, single-use polypropylene tubes. Store these aliquots at -80°C for long-term stability (up to 1 year).

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the serial dilution of the primary stock solution into cell culture medium for treating cells.

Materials:

- 100 mM **CB-5339** stock solution in DMSO
- Sterile, complete cell culture medium (pre-warmed to 37°C)
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated pipettes and sterile, low-retention tips

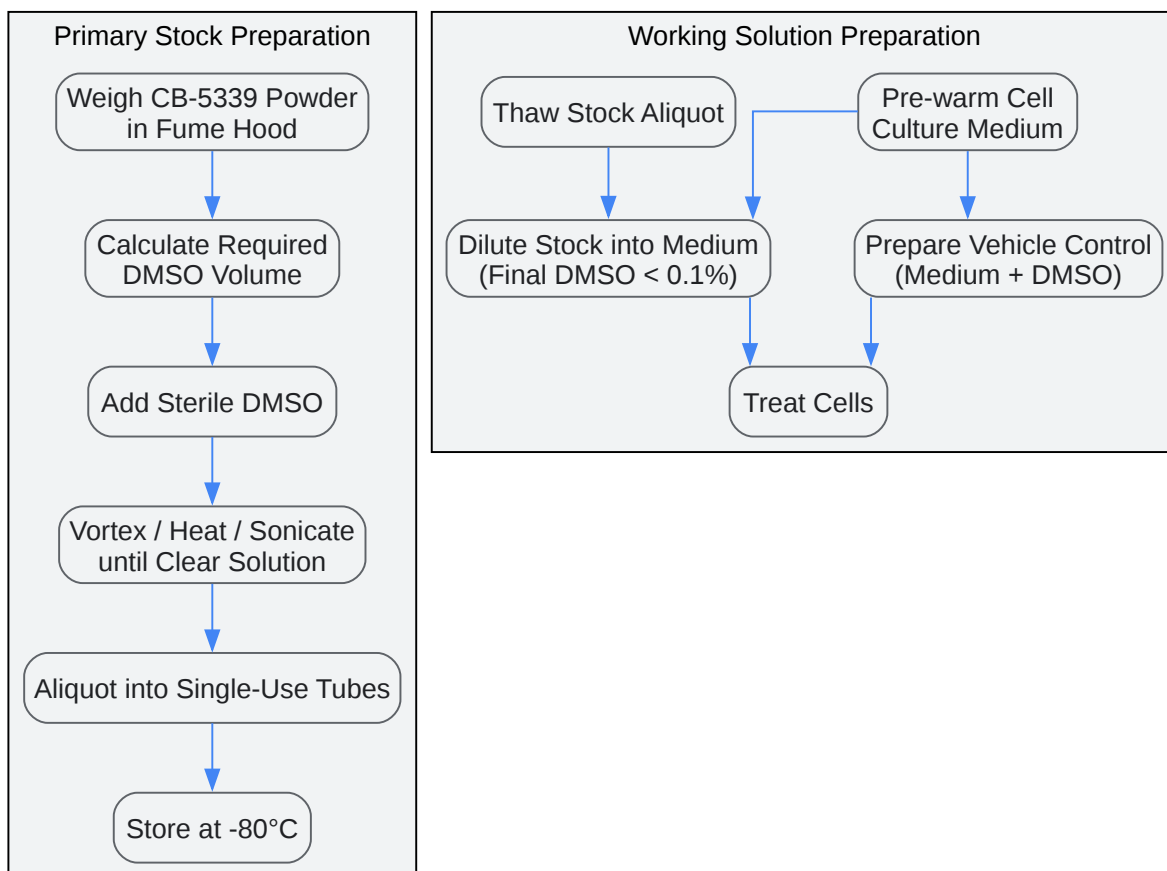
Procedure:

- Thaw Stock: Thaw one aliquot of the 100 mM **CB-5339** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): It is often practical to first prepare an intermediate stock (e.g., 10 mM or 1 mM) to facilitate accurate final dilutions.
 - Example (10 mM): Add 10 μL of 100 mM stock to 90 μL of sterile DMSO.
- Final Dilution in Medium: Prepare the final working concentration by diluting the stock solution into pre-warmed cell culture medium.
 - Important: The final concentration of DMSO in the culture medium should be kept below 0.3%, with 0.1% being preferable, to avoid solvent-induced cellular stress or off-target effects.
 - Example Calculation (for a 10 μM final concentration in 10 mL of medium):

- Use the formula: $C_1V_1 = C_2V_2$
 - C_1 (Stock Concentration) = 100 mM (or 100,000 μM)
 - C_2 (Final Concentration) = 10 μM
 - V_2 (Final Volume) = 10 mL
 - V_1 (Stock Volume) = $(C_2 * V_2) / C_1 = (10 \mu\text{M} * 10 \text{ mL}) / 100,000 \mu\text{M} = 0.001 \text{ mL} = 1 \mu\text{L}$
- **Mixing Technique:** To prevent precipitation of the compound, add the calculated volume of the DMSO stock solution (1 μL in the example) to the pre-warmed medium (10 mL) while gently swirling the conical tube. Do not add the medium to the small volume of DMSO stock.
 - **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO to an equal volume of cell culture medium. In the example above, this would be 1 μL of DMSO in 10 mL of medium.
 - **Cell Treatment:** Vortex the final working solution gently before adding it to your cell culture plates.

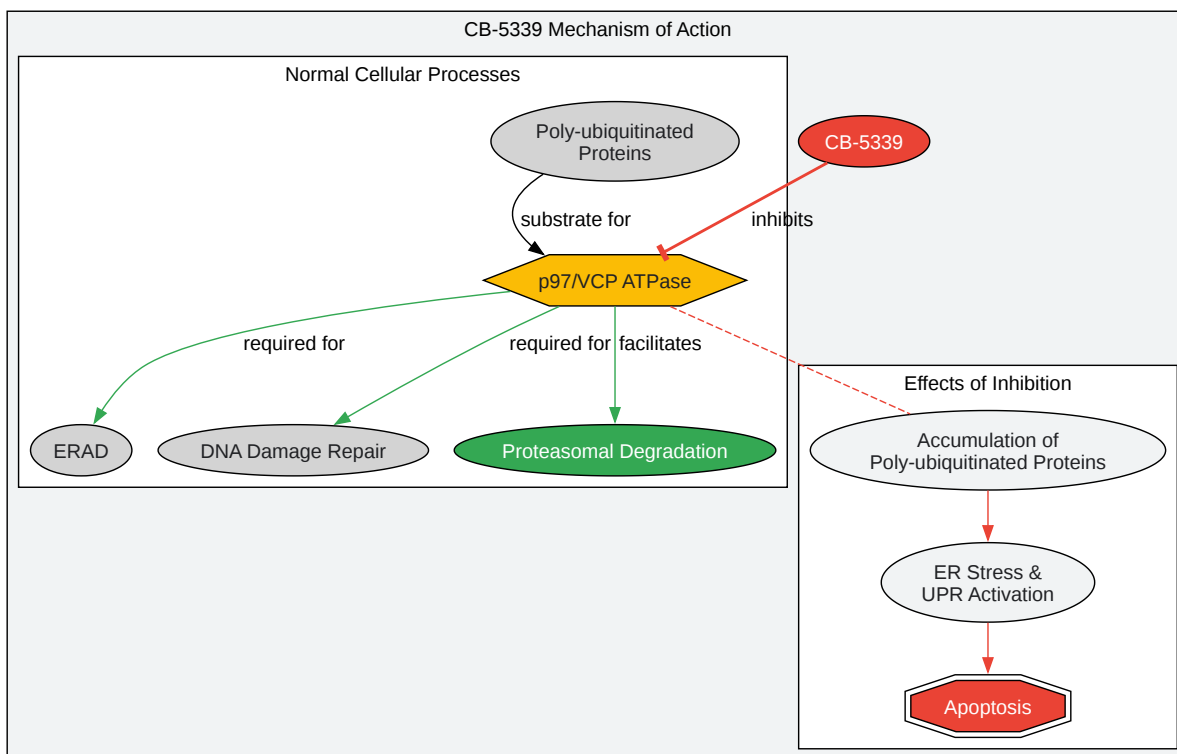
Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow and the molecular pathway of **CB-5339**.



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Caption: Workflow for preparing **CB-5339** stock and working solutions.



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